

Personal protective equipment for handling 1-Benzofuran-5-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Benzofuran-5-carbaldehyde

Cat. No.: B110962

[Get Quote](#)

Essential Safety and Handling Guide for 1-Benzofuran-5-carbaldehyde

For laboratory professionals engaged in research and development, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for **1-Benzofuran-5-carbaldehyde**, focusing on personal protective equipment (PPE), operational procedures, and disposal plans to ensure a secure laboratory environment.

Hazard Summary

1-Benzofuran-5-carbaldehyde is classified as a hazardous substance that requires careful handling. The primary hazards associated with this compound are:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation if inhaled.[\[1\]](#)[\[3\]](#)

The signal word for this chemical is "Warning".[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1-Benzofuran-5-carbaldehyde** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Specification	Standard
Eye Protection	Goggles	European Standard EN 166
Hand Protection	Protective gloves	-
Respiratory Protection	Particle filtering half mask	EN149:2001
Skin and Body	Protective gloves and clothing	-

Note: For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges are recommended.^[4]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Handling and Storage:

- Ventilation: Always handle **1-Benzofuran-5-carbaldehyde** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^[1]
- Avoid Dust Formation: This compound is a solid, so care should be taken to avoid the formation of dust during handling.^{[1][4]}
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.^{[1][2]} Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.^[1]
- Storage: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][2]} It is also recommended to store it under an inert atmosphere.^{[1][2]}

First Aid Measures:

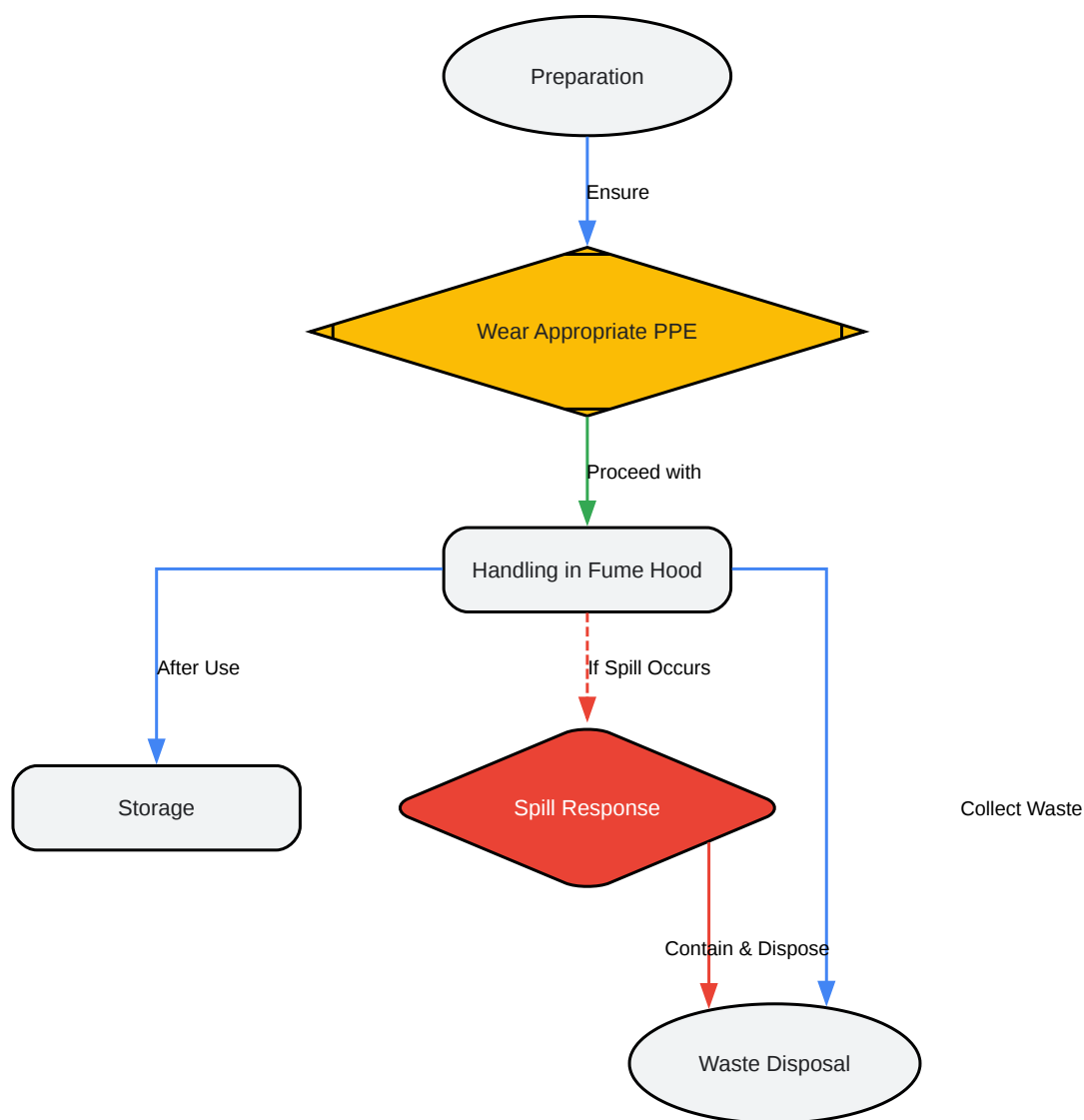
- If on Skin: Wash with plenty of soap and water. If skin irritation persists, seek medical attention.[\[1\]](#)[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)[\[2\]](#)
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[2\]](#)
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[1\]](#)

Spill and Disposal Plan:

- Spill Containment: In case of a spill, avoid creating dust. Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[\[1\]](#)[\[4\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or the environment.[\[1\]](#)[\[4\]](#)
- Waste Disposal: **1-Benzofuran-5-carbaldehyde** waste is classified as hazardous.[\[1\]](#)
Dispose of the waste in accordance with local, state, and federal regulations.[\[1\]](#)
Contaminated packaging should also be disposed of as hazardous waste.[\[1\]](#)

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **1-Benzofuran-5-carbaldehyde**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **1-Benzofuran-5-carbaldehyde**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.fr [fishersci.fr]
- 2. fishersci.com [fishersci.com]
- 3. 1-Benzofuran-5-carbaldehyde | C₉H₆O₂ | CID 2773875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. capotchem.com [capotchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Benzofuran-5-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110962#personal-protective-equipment-for-handling-1-benzofuran-5-carbaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com